

An In-depth Technical Guide to 3-Iodobenzohydrazide: Synthesis, Safety, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Iodobenzohydrazide

Cat. No.: B183010

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This guide provides a comprehensive technical overview of **3-iodobenzohydrazide**, a key chemical intermediate for researchers, scientists, and professionals in drug development. We will delve into its chemical identity, detailed safety protocols, physical and chemical properties, a robust synthesis method, and its current applications, particularly in the realm of antiviral research.

Chemical Identity and Properties

3-Iodobenzohydrazide is an aromatic hydrazide derivative. The presence of an iodine atom and a hydrazide functional group makes it a versatile building block in organic synthesis.

CAS Number: 39115-94-1[1][2]


Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₇ IN ₂ O	[2][3]
Molecular Weight	262.05 g/mol	[3]
Appearance	Solid	[3]
Melting Point	151-153 °C	[3]

Safety Data and Handling

Adherence to strict safety protocols is paramount when handling **3-Iodobenzohydrazide**. This compound is classified as an irritant and requires careful handling to avoid exposure.

GHS Classification

- Signal Word: Warning
- GHS Pictogram:
 -  alt text
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - Prevention: P261, P264, P271, P280
 - Response: P302 + P352, P304 + P340, P312, P305 + P351 + P338
 - Storage: P403 + P233, P405
 - Disposal: P501

Handling and Storage Recommendations

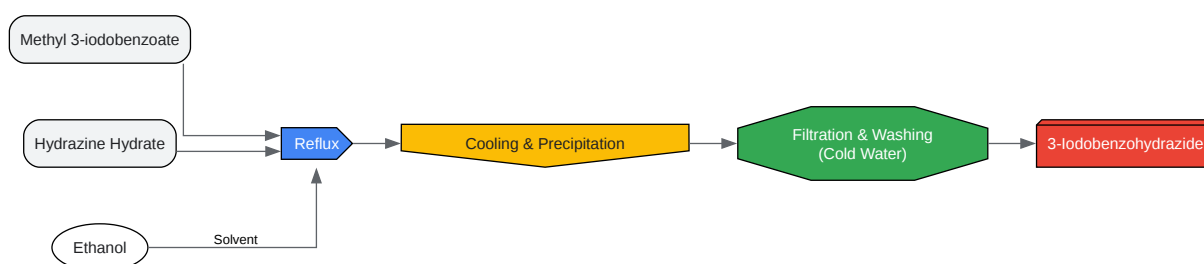
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
[3] Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]

Synthesis of 3-Iodobenzohydrazide

The synthesis of **3-Iodobenzohydrazide** is most commonly achieved through the reaction of methyl 3-iodobenzoate with hydrazine hydrate. This nucleophilic acyl substitution reaction is a standard and efficient method for preparing hydrazides from esters.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-Iodobenzohydrazide**.

Experimental Protocol

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine methyl 3-iodobenzoate (1.0 equivalent) and ethanol.[1]
- Addition of Hydrazine Hydrate: To the stirred solution, add hydrazine hydrate (1.2 equivalents) dropwise.[1]

- Reflux: Heat the reaction mixture to reflux and maintain for 2-5 hours.[3] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Precipitation: After the reaction is complete, cool the flask to room temperature. A white precipitate of **3-iodobenzohydrazide** should form.
- Filtration and Washing: Filter the precipitate using a Buchner funnel and wash it thoroughly with cold water to remove any unreacted hydrazine hydrate.[3]
- Drying: Dry the purified product in a vacuum oven.

Applications in Research and Drug Development

3-iodobenzohydrazide serves as a valuable precursor in the synthesis of various heterocyclic compounds. Its derivatives have garnered significant interest in medicinal chemistry.

Antiviral Potential

Hydrazide and hydrazone derivatives are known to possess a wide range of biological activities, including antiviral properties.[4][5] The mechanism of action for many antiviral hydrazones involves the inhibition of viral replication.[4] While the specific antiviral mechanism of **3-iodobenzohydrazide** is not extensively studied, it is hypothesized that its derivatives could interfere with viral enzymes or the process of viral uncoating within host cells.

A notable application of **3-iodobenzohydrazide** is its use as an organic ligand in the synthesis of iodobenzoyldiazenido-functionalized polyoxometalates (POMs). These hybrid materials have demonstrated significant in vitro inhibitory effects against Cocksackievirus B3 (CVB3).

The inclusion of iodine in pharmaceutical compounds can influence their metabolic stability and biodistribution, which is a critical consideration in drug design.[6] The carbon-iodine bond's stability is a key factor in the development of radioiodinated pharmaceuticals for imaging and therapy.[6]

Conclusion

3-iodobenzohydrazide is a chemical intermediate with significant potential in synthetic and medicinal chemistry. Its well-defined synthesis and the biological activity of its derivatives make

it a compound of interest for further research and development. Proper safety precautions are essential for its handling and use in a laboratory setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Iodobenzohydrazide: Synthesis, Safety, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183010#3-iodobenzohydrazide-cas-number-and-safety-data]

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